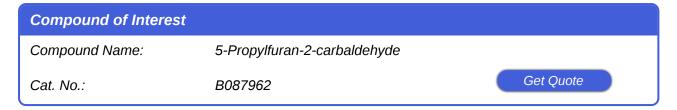


# Application Notes and Protocols: NMR Characterization of 5-Propylfuran-2carbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the Nuclear Magnetic Resonance (NMR) characterization of **5-propylfuran-2-carbaldehyde**. The following sections outline the chemical structure, tabulated NMR data, a comprehensive experimental protocol for data acquisition, and visual representations of the molecule and experimental workflow.

### Introduction

**5-Propylfuran-2-carbaldehyde** is a furan derivative with potential applications in flavor chemistry, fragrance development, and as a building block in organic synthesis. Accurate structural elucidation and purity assessment are critical for its use in research and development. NMR spectroscopy is a powerful analytical technique for the unambiguous determination of the molecular structure of small organic molecules like **5-propylfuran-2-carbaldehyde**. This document provides the essential <sup>1</sup>H and <sup>13</sup>C NMR data and a standard operating procedure for its characterization.

## **Chemical Structure and Atom Numbering**

The chemical structure and atom numbering scheme for **5-propylfuran-2-carbaldehyde** are presented below. This numbering is used for the assignment of NMR signals.



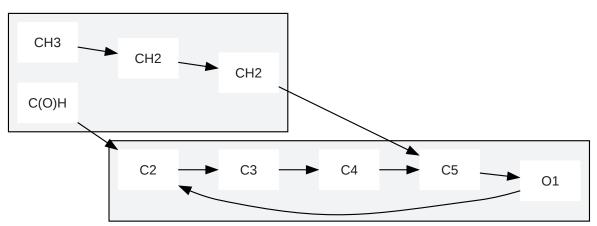
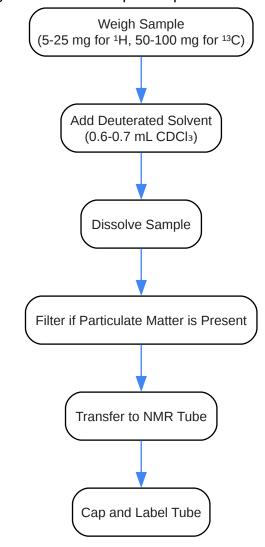


Figure 1. Chemical Structure of 5-Propylfuran-2-carbaldehyde

Figure 2. NMR Sample Preparation Workflow





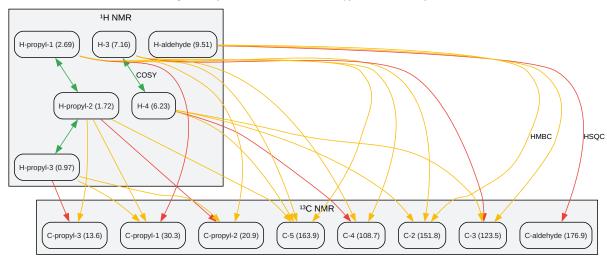


Figure 3. Key 2D NMR Correlations for 5-Propylfuran-2-carbaldehyde

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